

Application Notes and Protocols for the Tribological Study of Dilauryl Maleate

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Compound of Interest

Compound Name: *Dilauryl maleate*

Cat. No.: *B1606050*

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Introduction

Dilauryl maleate (DLM), a diester of maleic acid and lauryl alcohol, is recognized for its use as a lubricant and lubricant additive. Its molecular structure, featuring long, hydrophobic alkyl chains, suggests potential for forming protective films on metal surfaces, thereby reducing friction and wear. These application notes provide a framework for the systematic tribological evaluation of **dilauryl maleate** as a lubricant additive. While extensive quantitative tribological data for **dilauryl maleate** is not readily available in published literature, this document outlines standardized protocols for generating such data, enabling a comprehensive assessment of its performance.

The primary method for preparing **dilauryl maleate** involves the esterification of maleic acid or its anhydride with lauryl alcohol (dodecanol). It is crucial to maintain low reaction temperatures to prevent isomerization to the fumarate form.

Mechanism of Action as a Lubricant Additive

As a long-chain ester, **dilauryl maleate** is expected to function as a friction modifier and anti-wear agent primarily through the formation of a boundary lubrication film. The polar ester groups are anticipated to adsorb onto metal surfaces, while the long lauryl chains form a low-shear strength film. This film acts as a physical barrier, preventing direct asperity contact between sliding surfaces, which in turn reduces friction and mitigates wear.

Caption: Adsorption of **Dilauryl Maleate** on Metal Surfaces.

Experimental Protocols for Tribological Evaluation

To quantitatively assess the tribological performance of **dilauryl maleate**, standardized tests are employed. The following protocols are based on widely accepted ASTM standards for lubricant testing.

Four-Ball Wear Test (ASTM D4172)

This test evaluates the wear-preventive properties of a lubricant under boundary lubrication conditions.

Objective: To determine the wear scar diameter (WSD) on steel balls lubricated with a base oil containing various concentrations of **dilauryl maleate**. A smaller WSD indicates better anti-wear performance.

Materials and Equipment:

- Four-Ball Tester
- Standard chrome alloy steel balls (12.7 mm diameter)
- Microscope for wear scar measurement
- Base oil (e.g., Group III or IV synthetic oil)
- **Dilauryl maleate**
- Solvents for cleaning (e.g., heptane, acetone)

Procedure:

- Prepare lubricant samples by blending **dilauryl maleate** into the base oil at various concentrations (e.g., 0.5%, 1.0%, 2.0% by weight). Include a sample of the neat base oil as a control.

- Thoroughly clean the steel balls and the test cup with solvents and allow them to dry completely.
- Place three clean balls into the test cup and clamp them securely.
- Pour the test lubricant into the cup to a level that covers the three stationary balls.
- Place the fourth ball into the chuck of the test machine.
- Assemble the test cup onto the machine.
- Conduct the test under the following standard conditions:
 - Load: 392 N (40 kgf)
 - Speed: 1200 rpm
 - Temperature: 75°C
 - Duration: 60 minutes
- After the test, disassemble the apparatus, clean the three stationary balls, and measure the wear scar diameter on each ball in two perpendicular directions using the microscope.
- Calculate the average wear scar diameter for each lubricant sample.

Caption: Workflow for Four-Ball Wear Test.

Pin-on-Disk Test (ASTM G99)

This test measures the coefficient of friction and wear volume for a given material pair under sliding contact.

Objective: To determine the coefficient of friction (COF) and wear rate of a steel pin sliding against a steel disk lubricated with a base oil containing **dilauryl maleate**.

Materials and Equipment:

- Pin-on-Disk Tribometer

- Steel pins (e.g., AISI 52100 steel)
- Steel disks (e.g., AISI 52100 steel)
- Data acquisition system to record frictional force
- Profilometer for wear track analysis
- Base oil and **dilauryl maleate**
- Cleaning solvents

Procedure:

- Prepare lubricant samples as described in the four-ball test protocol.
- Clean the pin and disk specimens thoroughly.
- Mount the disk onto the rotating stage and the pin into the stationary holder.
- Apply a thin, uniform layer of the test lubricant to the disk surface.
- Bring the pin into contact with the disk and apply the desired normal load (e.g., 10 N).
- Set the sliding speed (e.g., 0.1 m/s) and total sliding distance (e.g., 1000 m).
- Start the test and record the frictional force and normal load continuously.
- After the test, clean the disk and measure the cross-sectional area of the wear track using a profilometer to calculate the wear volume.
- Calculate the average coefficient of friction (Frictional Force / Normal Load) and the specific wear rate.

Data Presentation

The quantitative data obtained from these experiments should be summarized in tables for clear comparison.

Table 1: Four-Ball Wear Test Results

Lubricant Sample	Concentration of Dilauryl Maleate (wt%)	Average Wear Scar Diameter (mm)
Base Oil	0	[Insert experimental value]
DLM Blend 1	0.5	[Insert experimental value]
DLM Blend 2	1.0	[Insert experimental value]
DLM Blend 3	2.0	[Insert experimental value]

Table 2: Pin-on-Disk Test Results

Lubricant Sample	Concentration of Dilauryl Maleate (wt%)	Average Coefficient of Friction	Wear Volume (mm ³)
Base Oil	0	[Insert experimental value]	[Insert experimental value]
DLM Blend 1	0.5	[Insert experimental value]	[Insert experimental value]
DLM Blend 2	1.0	[Insert experimental value]	[Insert experimental value]
DLM Blend 3	2.0	[Insert experimental value]	[Insert experimental value]

Expected Outcomes and Interpretation

A significant reduction in the average wear scar diameter in the four-ball test and a lower coefficient of friction and wear volume in the pin-on-disk test, with increasing concentrations of **dilauryl maleate**, would indicate its effectiveness as an anti-wear and friction-reducing additive. The data will help in determining the optimal concentration of **dilauryl maleate** for achieving the desired tribological performance. Further surface analysis techniques, such as Scanning Electron Microscopy (SEM) and X-ray Photoelectron Spectroscopy (XPS), can be

employed to investigate the morphology and chemical composition of the tribofilms formed on the worn surfaces, providing deeper insights into the lubrication mechanism.

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